

# An In-depth Technical Guide to 3-Pyridinepropanol (CAS 2859-67-8)

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-Pyridinepropanol

Cat. No.: B147451

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Pyridinepropanol** (CAS 2859-67-8), a heterocyclic compound of interest in various chemical and pharmaceutical research fields. This document details its physicochemical properties, spectroscopic data, safety and handling information, synthesis, and applications, particularly within the realm of drug discovery and development.

## Physicochemical Properties

**3-Pyridinepropanol** is a colorless to light yellow, clear liquid.<sup>[1][2][3]</sup> Its key physicochemical properties are summarized in the table below for easy reference.

| Property            | Value                                                  | Source(s)                                                                                                                |
|---------------------|--------------------------------------------------------|--------------------------------------------------------------------------------------------------------------------------|
| CAS Number          | 2859-67-8                                              | <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>  |
| Molecular Formula   | C <sub>8</sub> H <sub>11</sub> NO                      | <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[10]</a> |
| Molecular Weight    | 137.18 g/mol                                           | <a href="#">[5]</a> <a href="#">[9]</a> <a href="#">[10]</a>                                                             |
| Boiling Point       | 130-133 °C at 3 mmHg                                   | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[11]</a>                     |
| Density             | 1.063 g/mL at 25 °C                                    | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[11]</a>                                         |
| Refractive Index    | n <sub>20/D</sub> 1.53                                 | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[11]</a>                     |
| Flash Point         | 113 °C (235.4 °F) - closed cup                         | <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[11]</a>                                                             |
| pKa                 | 14.96 ± 0.10 (Predicted)                               | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>                                                              |
| Storage Temperature | Room Temperature, under inert atmosphere               | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>                                          |
| Appearance          | Colorless to Light yellow to Light orange clear liquid | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>                                                              |

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3-Pyridinepropanol**. The available data is summarized below.

| Spectrum Type          | Details                                                                    | Source(s)                                                                        |
|------------------------|----------------------------------------------------------------------------|----------------------------------------------------------------------------------|
| <sup>1</sup> H NMR     | Spectrum available. Confirms to structure.                                 | <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[10]</a> |
| <sup>13</sup> C NMR    | Spectrum available in CDCl <sub>3</sub> .                                  | <a href="#">[4]</a> <a href="#">[6]</a>                                          |
| Infrared (IR)          | Spectra available for liquid film, capillary cell (neat), and vapor phase. | <a href="#">[4]</a> <a href="#">[6]</a>                                          |
| Mass Spectrometry (MS) | Electron ionization mass spectrum available.                               | <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>                      |

## Safety and Handling

**3-Pyridinepropanol** is classified as an irritant.[4] Proper safety precautions must be observed during handling.

| Category                            | Information                                                                                                                 | Source(s)     |
|-------------------------------------|-----------------------------------------------------------------------------------------------------------------------------|---------------|
| GHS Pictogram                       | GHS07 (Exclamation Mark)                                                                                                    | [2][11]       |
| Signal Word                         | Warning                                                                                                                     | [2][4][5][11] |
| Hazard Statements                   | H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.                    | [2][4][5][11] |
| Precautionary Statements            | P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P321, P332+P313, P337+P313, P362, P403+P233, P405, P501 | [4][5][11]    |
| Personal Protective Equipment (PPE) | Eyeshields, gloves, type ABEK (EN14387) respirator filter.                                                                  | [5]           |

It is recommended to handle **3-Pyridinepropanol** in a well-ventilated area and to wear suitable protective clothing, gloves, and eye/face protection.[4][12] In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[4] If on skin, wash with plenty of water.[2]

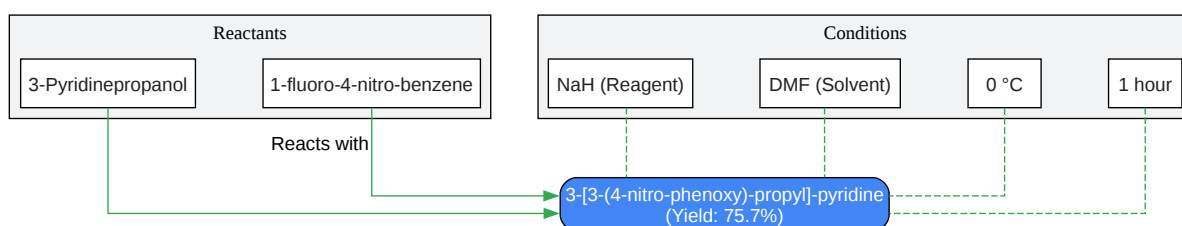
## Synthesis and Reactivity

While detailed experimental protocols for the synthesis of **3-Pyridinepropanol** are not readily available in the provided search results, a key reaction of **3-Pyridinepropanol** is described.

Experimental Protocol: Synthesis of 3-[3-(4-nitro-phenoxy)-propyl]-pyridine

This reaction demonstrates the reactivity of the hydroxyl group of **3-Pyridinepropanol**.

- Reactants:
  - **3-Pyridinepropanol**
  - 1-fluoro-4-nitro-benzene
- Reagent: Sodium hydride (NaH)
- Solvent: Dimethylformamide (DMF)
- Procedure: The reaction is carried out at a temperature of 0 °C.
- Reaction Time: 1 hour.
- Yield: 75.7%.<sup>[4]</sup>



[Click to download full resolution via product page](#)

Caption: Synthesis of 3-[3-(4-nitro-phenoxy)-propyl]-pyridine.

## Applications in Drug Development

**3-Pyridinepropanol** serves as a valuable building block in medicinal chemistry. The pyridine scaffold is a common motif in many pharmaceuticals due to its ability to improve water solubility and metabolic stability.<sup>[13]</sup>

Key Roles in Medicinal Chemistry:

- Reagent for Synthesis: 3-(Pyridin-3-yl)propanol is utilized as a reagent in the synthesis of pyridylalcohols that have demonstrated hypoglycemic activity in fasted rats.[1][3]
- Pyridine Derivatives in Pharmaceuticals: The pyridine ring system is a core component of numerous approved drugs with a wide range of therapeutic applications.[14] These include treatments for tuberculosis, HIV/AIDS, cancer, and hypertension.[14]
- Versatile Scaffold: The pyridine moiety's basicity, stability, and capacity to form hydrogen bonds make it a frequently used scaffold in drug design.[13] Its derivatives are integral to the development of anti-ulcerative agents, anti-infective agents, and more.[15][16]

The general workflow for utilizing a building block like **3-Pyridinepropanol** in drug discovery is outlined below.



[Click to download full resolution via product page](#)

Caption: General workflow for the use of **3-Pyridinepropanol** in drug discovery.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. 3-(Pyridin-3-yl)propan-1-ol , 97% , 2859-67-8 - CookeChem [cookechem.com]
2. 3-Pyridinepropanol | 2859-67-8 | TCI EUROPE N.V. [tcichemicals.com]
3. 3-Pyridinepropanol One Chongqing Chemdad Co. , Ltd [chemdad.com]
4. Page loading... [wap.guidechem.com]

- 5. 3-ピリジンプロパノール 98% | Sigma-Aldrich [sigmaaldrich.com]
- 6. 3-Pyridinepropanol | C<sub>8</sub>H<sub>11</sub>NO | CID 17861 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 3-Pyridinepropanol [webbook.nist.gov]
- 8. CAS Common Chemistry [commonchemistry.cas.org]
- 9. arctomsci.com [arctomsci.com]
- 10. 3-Pyridinepropanol(2859-67-8) 1H NMR spectrum [chemicalbook.com]
- 11. 2859-67-8 3-Pyridinepropanol AKSci V0609 [aksci.com]
- 12. pfaltzandbauer.com [pfaltzandbauer.com]
- 13. Recent Advances in Pyridine Scaffold: Focus on Chemistry, Synthesis, and Antibacterial Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 14. The Expanding Role of Pyridine and Dihydropyridine Scaffolds in Drug Design - PMC [pmc.ncbi.nlm.nih.gov]
- 15. sarchemlabs.com [sarchemlabs.com]
- 16. nbino.com [nbino.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Pyridinepropanol (CAS 2859-67-8)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147451#3-pyridinepropanol-cas-number-2859-67-8-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)